

# O-Acetyl-L-homoserine hydrochloride chemical properties and structure

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Compound of Interest

O-Acetyl-L-homoserine
hydrochloride

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# O-Acetyl-L-homoserine Hydrochloride: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties, structure, and relevant experimental protocols for **O-Acetyl-L-homoserine hydrochloride**. This compound is a key intermediate in the biosynthesis of L-methionine and serves as a versatile synthon for the synthesis of L-Homoserine peptides.[1][2][3]

# **Chemical Properties and Structure**

**O-Acetyl-L-homoserine hydrochloride** is the hydrochloride salt of the O-acetylated form of L-homoserine.[4] It is typically a white to off-white or pale brown solid.[5][6]

### **Physicochemical Properties**

The key physicochemical properties of **O-Acetyl-L-homoserine hydrochloride** are summarized in the table below for easy reference and comparison.



Property	Value	References
CAS Number	250736-84-6	[1][4][5][7]
Molecular Formula	C <sub>6</sub> H <sub>12</sub> CINO <sub>4</sub>	[4][5][8]
Molecular Weight	197.62 g/mol	[1][4][5]
Appearance	Off-white to pale brown solid	[5][6]
Melting Point	131-138 °C	[5]
Solubility	Slightly soluble in methanol and water. Sparingly soluble in DMSO and PBS (pH 7.2).	[5][6][7][9]
Purity	≥95% or ≥98%	[1][5][9]
Storage	Short-term at room temperature; long-term at -20°C.[5][6]	[5][6]

## **Structural Information**

The structural details of **O-Acetyl-L-homoserine hydrochloride** are provided in the following table.



Identifier	Value	References
IUPAC Name	(2S)-2-amino-4- (acetyloxy)butanoic acid;hydrochloride	[4]
Synonyms	L-Homoserine Acetate Hydrochloride	[1][4][5]
SMILES	CC(=O)OCCC(C(=O)O)N.CI	[4]
InChI	InChI=1S/C6H11NO4.CIH/c1- 4(8)11-3-2-5(7)6(9)10;/h5H,2- 3,7H2,1H3, (H,9,10);1H/t5-;/m0./s1	[4][9]
InChI Key	LFZHWEFUZURWRL- JEDNCBNOSA-N	[4][9]

# **Experimental Protocols**

This section outlines methodologies for the synthesis, purification, and analysis of **O-Acetyl-L-homoserine hydrochloride**, based on established chemical principles.

## Synthesis of O-Acetyl-L-homoserine Hydrochloride

The following protocol is adapted from a general method for the O-acetylation of hydroxyamino acids and can be applied for the synthesis of **O-Acetyl-L-homoserine hydrochloride**.[8][10]

Objective: To synthesize **O-Acetyl-L-homoserine hydrochloride** via the direct acetylation of L-homoserine.

#### Materials:

- L-Homoserine
- Glacial Acetic Acid
- Acetyl Chloride[8]



- Hydrochloric Acid[8]
- Diethyl Ether[8]
- · Anhydrous Sodium Sulfate
- Glass-stoppered reaction vessel
- Magnetic stirrer
- Ice bath
- Rotary evaporator

#### Procedure:

- Dissolution: Dissolve L-homoserine in glacial acetic acid containing hydrochloric acid in a glass-stoppered reaction vessel.[8]
- Acetylation: Cool the solution in an ice bath. While stirring, slowly add acetyl chloride to the solution. The acidic conditions favor the selective O-acetylation and prevent N-acetylation.[8]
- Reaction Monitoring: The reaction progress can be monitored by thin-layer chromatography (TLC).
- Precipitation: Upon completion of the reaction, precipitate the O-Acetyl-L-homoserine
   hydrochloride by adding diethyl ether.[8]
- Isolation: Collect the precipitate by filtration and wash with diethyl ether to remove impurities.
- Drying: Dry the product under vacuum to yield the final compound.

Yields for this type of reaction are reported to be over 90%.[8]

## **Purification**

If further purification is required, the following methods can be employed:



- Recrystallization: Recrystallize the crude product from a suitable solvent system, such as ethanol/water.
- Ion-Exchange Chromatography: For higher purity, dissolve the product in water and apply it to a Dowex-50 (H+ form) column. Wash the column with deionized water and then elute the product with a dilute ammonia solution. The fractions containing the product can be combined and lyophilized.[10]

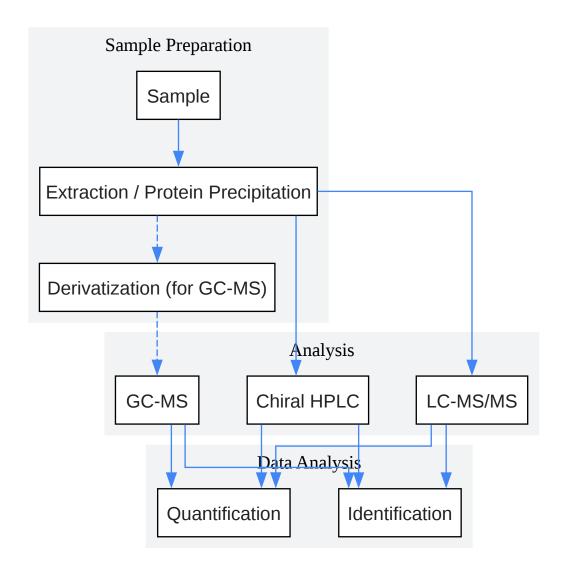
## **Analytical Methods**

The identity and purity of the synthesized **O-Acetyl-L-homoserine hydrochloride** can be confirmed using the following analytical techniques:

- Proton NMR (¹H NMR) and Mass Spectrometry: These are standard methods for confirming the identity of the compound.[5][6]
- High-Performance Liquid Chromatography (HPLC): Chiral HPLC can be used to determine
  the enantiomeric purity. A suggested method involves a chiral stationary phase column (e.g.,
  ChiroSil® SCA(-)) with a mobile phase of methanol/water with perchloric acid and UV
  detection at 210 nm.[11]
- Liquid Chromatography-Mass Spectrometry (LC-MS/MS): This is a highly sensitive and selective method for quantification, especially in complex biological samples. After protein precipitation and solvent evaporation, the sample is reconstituted and analyzed.[11]
- Gas Chromatography-Mass Spectrometry (GC-MS): This technique requires prior derivatization of the compound to increase its volatility.[11]

The general workflow for the analysis of O-Acetyl-L-homoserine is depicted in the following diagram.





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General experimental workflow for the analysis of O-Acetyl-L-homoserine.

# **Biological Role: L-Methionine Biosynthesis**

O-Acetyl-L-homoserine is a crucial intermediate in the direct sulfhydrylation pathway for the biosynthesis of L-methionine in various microorganisms, including fungi and some bacteria.[12] [13][14] This pathway involves two key enzymatic steps starting from L-homoserine.

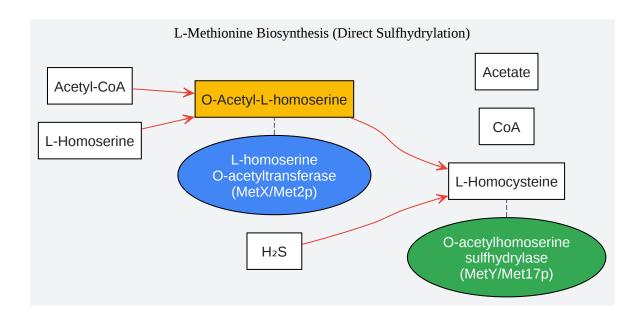
Acetylation of L-homoserine: L-homoserine is first acetylated to form O-Acetyl-L-homoserine.
 This reaction is catalyzed by the enzyme L-homoserine O-acetyltransferase (EC 2.3.1.31),
 also known as Met2p or MetX.[12][13]



• Sulfhydrylation: O-Acetyl-L-homoserine then reacts with hydrogen sulfide to produce L-homocysteine. This step is catalyzed by O-acetylhomoserine sulfhydrylase (EC 2.5.1.49), also referred to as Met17p, Met15p, or MetY.[12][13]

L-homocysteine is subsequently methylated to form the final product, L-methionine.

The following diagram illustrates the conversion of L-homoserine to L-homocysteine.



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Conversion of L-homoserine to L-homocysteine via O-Acetyl-L-homoserine.

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